

Spectroscopic Profiling of 6-Bromo-4-methoxybenzo[d]isoxazole: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-Bromo-4-methoxybenzo[d]isoxazole
Cat. No.: B12882195

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Executive Summary

6-Bromo-4-methoxybenzo[d]isoxazole (CAS: 1427375-05-0) is a highly functionalized bicyclic heterocycle that serves as a critical building block in modern medicinal chemistry[1]. The benzo[d]isoxazole scaffold is a privileged pharmacophore, frequently utilized in the development of atypical antipsychotics, anticonvulsants, and potent inhibitors of the Bromodomain and Extra-Terminal (BET) family of proteins[2][3].

For drug development professionals, the C6-bromine atom provides an essential synthetic handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Buchwald-Hartwig aminations)[4]. However, successful downstream elaboration requires absolute certainty regarding the regiochemistry and structural integrity of the starting material. This whitepaper provides an in-depth, causality-driven analysis of the Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) profiles of **6-bromo-4-methoxybenzo[d]isoxazole**.

Structural & Electronic Analysis: The Causality of Spectral Shifts

The electronic architecture of **6-bromo-4-methoxybenzo[d]isoxazole** is governed by the competing inductive and resonance effects of its substituents, superimposed on the "push-pull" character of the isoxazole N-O dipole[5].

- **The Isoxazole Core:** The extreme electronegativity of the adjacent oxygen and nitrogen atoms heavily deshields the C3 position. This creates a highly electron-deficient local environment.
- **The 4-Methoxy Substituent:** The oxygen lone pairs delocalize into the aromatic pi-system via resonance (+M effect). This strongly increases the electron density at the ortho (C5) and para (C7) positions, shielding these nuclei from the external magnetic field.
- **The 6-Bromo Substituent:** Bromine exerts an electron-withdrawing inductive effect (-I) but a weak electron-donating resonance effect (+M). Its primary impact on the spectroscopic profile is the heavy-atom effect observed in ^{13}C NMR and the characteristic isotopic splitting in mass spectrometry[2].

Spectroscopic Data Interpretation

Nuclear Magnetic Resonance (NMR)

In the ^1H NMR spectrum, the most diagnostic signal is the C3-H proton of the isoxazole ring. Lacking adjacent protons and sitting in a highly electron-deficient environment, it appears as a sharp singlet far downfield (~ 8.80 ppm)[5]. The aromatic region contains two meta-coupled protons (C5-H and C7-H). The C5-H is flanked by the strongly shielding 4-methoxy group, pushing its resonance upfield to approximately 7.10 ppm. The C7-H is deshielded by the adjacent fused oxygen atom (C7a), resonating around 7.65 ppm. Both exhibit a small meta-coupling constant ($J \approx 1.5$ Hz).

Fourier-Transform Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the stretching vibrations of the heterocycle and the substituents. The C=N bond of the isoxazole ring produces a strong, sharp absorption band in the $1610\text{--}1635\text{ cm}^{-1}$ region[6]. The 4-methoxy group yields a characteristic asymmetric C-O-C

stretch near 1260 cm^{-1} . The C-Br stretch, due to the heavy mass of the bromine atom, requires lower energy to vibrate and is found in the fingerprint region at approximately 620 cm^{-1} .

High-Resolution Mass Spectrometry (HRMS)

When analyzed via Electrospray Ionization (ESI) in positive ion mode, the basic nitrogen of the isoxazole ring readily accepts a proton. Because bromine exists naturally as two stable isotopes (^{79}Br and ^{81}Br) in a nearly 1:1 ratio, the molecular ion $[\text{M}+\text{H}]^+$ appears as a distinct doublet at m/z 227.97 and 229.96[2]. This isotopic pattern acts as a self-validating data point, confirming the presence of the C6-bromo substituent without requiring further fragmentation analysis.

Experimental Protocols

To ensure high-fidelity data acquisition, the following self-validating protocols are recommended.

Protocol A: High-Resolution NMR Acquisition

The choice of CDCl_3 ensures optimal solubility while minimizing solvent-solute hydrogen bonding that could perturb the chemical shifts.

- **Sample Preparation:** Dissolve 5–10 mg of **6-bromo-4-methoxybenzo[d]isoxazole** in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS) as an internal zero-point reference.
- **Instrument Tuning:** Transfer the solution to a standard 5 mm NMR tube. Tune and match the probe on a 400 MHz (or higher) NMR spectrometer to the ^1H and ^{13}C Larmor frequencies.
- **Acquisition Parameters:**
 - ^1H NMR: 16 scans, 30° excitation pulse, 2-second relaxation delay (d1) to ensure complete longitudinal relaxation.
 - ^{13}C NMR: 512–1024 scans, 30° pulse angle, 2-second relaxation delay, utilizing broadband proton decoupling (WALTZ-16) to collapse C-H multiplets into sharp singlets.

- Processing: Apply a 0.3 Hz exponential line broadening for ^1H and 1.0 Hz for ^{13}C prior to Fourier transformation to optimize the signal-to-noise ratio.

Protocol B: ATR-FTIR Analysis

Attenuated Total Reflectance (ATR) is chosen over KBr pelleting to prevent moisture absorption (which obscures the 3000 cm^{-1} region) and to preserve the crystalline state of the sample.

- Background Collection: Clean the diamond ATR crystal with LC-MS grade isopropanol. Collect a background spectrum (32 scans, 4 cm^{-1} resolution) in ambient air.
- Sample Loading: Place 1–2 mg of the neat solid compound directly onto the ATR crystal. Apply the pressure anvil to ensure intimate optical contact with the evanescent wave.
- Acquisition: Collect the sample spectrum (32 scans, $4000\text{--}400\text{ cm}^{-1}$).

Protocol C: LC-MS (ESI-TOF) Analysis

- Sample Preparation: Prepare a $1\text{ }\mu\text{g/mL}$ solution of the compound in LC-MS grade Methanol/Water (50:50 v/v). Add 0.1% Formic Acid to artificially lower the pH, driving the equilibrium toward the protonated $[\text{M}+\text{H}]^+$ state.
- Ionization Parameters: Set the ESI source to positive mode (+). Capillary voltage: 3.0 kV; Desolvation temperature: $350\text{ }^\circ\text{C}$.
- Validation: Extract the mass chromatogram for m/z 227–231. Verify the 1:1 ratio of the 227.97 and 229.96 peaks to validate the halogen signature.

Quantitative Data Summaries

Table 1: Expected ^1H and ^{13}C NMR Chemical Shifts (CDCl_3 , 400/100 MHz)

Position	¹ H Shift (ppm)	Multiplicity & Coupling	¹³ C Shift (ppm)	Assignment Causality
C3	8.80	Singlet (1H)	148.0	Highly deshielded by N and O atoms.
C3a	-	-	112.0	Bridgehead carbon (C-C fusion).
C4	-	-	155.0	Deshielded by direct attachment to oxygen.
C5	7.10	Doublet (J = 1.5 Hz, 1H)	108.0	Shielded by the ortho +M effect of the OMe group.
C6	-	-	125.0	Heavy-atom effect from the attached Bromine.
C7	7.65	Doublet (J = 1.5 Hz, 1H)	115.0	Deshielded by the adjacent isoxazole oxygen.
C7a	-	-	162.0	Bridgehead carbon (C-O fusion).
-OCH ₃	4.05	Singlet (3H)	56.5	Typical methoxy resonance.

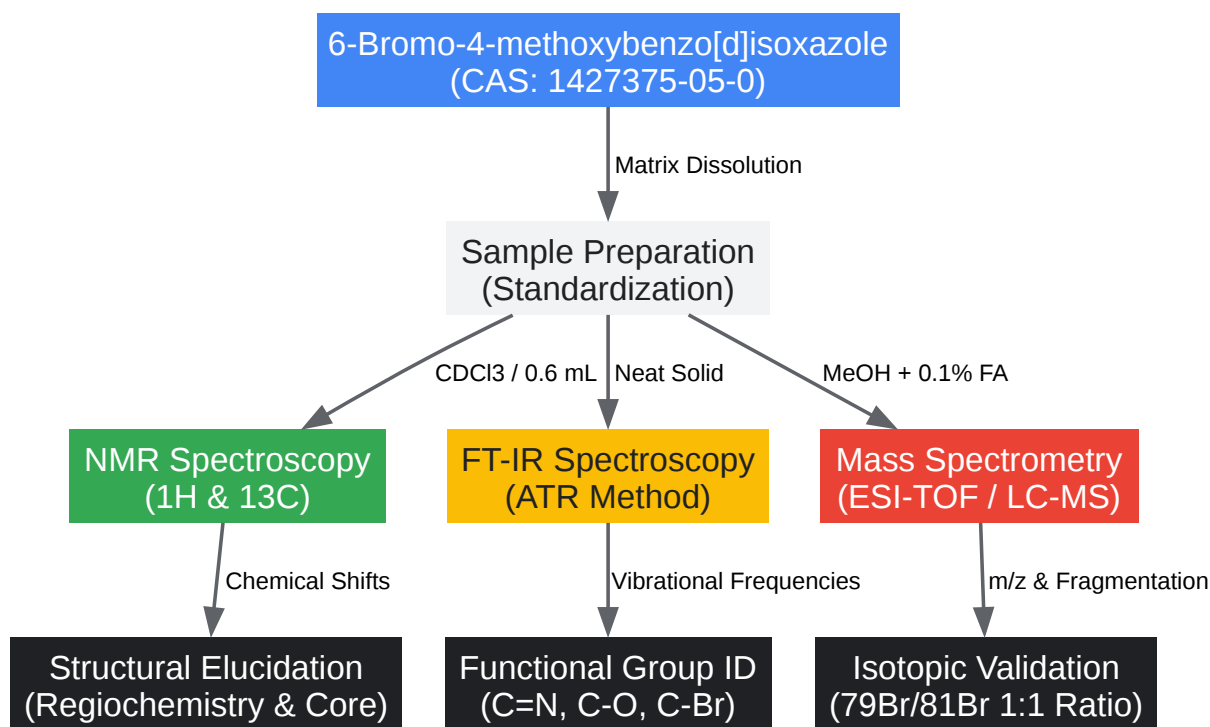
Table 2: Key FT-IR Vibrational Frequencies (ATR, neat)

Wavenumber (cm ⁻¹)	Vibrational Mode	Diagnostic Significance
3120	Aromatic C-H stretch	Confirms the presence of the unsaturated ring.
2940	Aliphatic C-H stretch	Corresponds to the methoxy (-OCH ₃) group.
1625	C=N stretch	Validates the intact isoxazole heterocycle.
1260	C-O-C asymmetric stretch	Confirms the ether linkage at C4.
620	C-Br stretch	Identifies the heavy halogen substituent.

Table 3: ESI-TOF Mass Spectrometry Data

Ion Species	Exact Mass (m/z)	Relative Abundance	Diagnostic Significance
[M(⁷⁹ Br)+H] ⁺	227.965	~100%	Base peak, protonated molecular ion.
[M(⁸¹ Br)+H] ⁺	229.963	~98%	Validates the 1:1 isotopic distribution of Bromine.

Analytical Workflow Visualization



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Workflow for the spectroscopic characterization of **6-Bromo-4-methoxybenzo[d]isoxazole**.

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